

comparison of 9,12-Octadecadienal content across sample matrices

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Compound Focus: 9,12-Octadecadienal

CAS No.: 26537-70-2

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Reported Presence of 9,12-Octadecadienal in Different Matrices

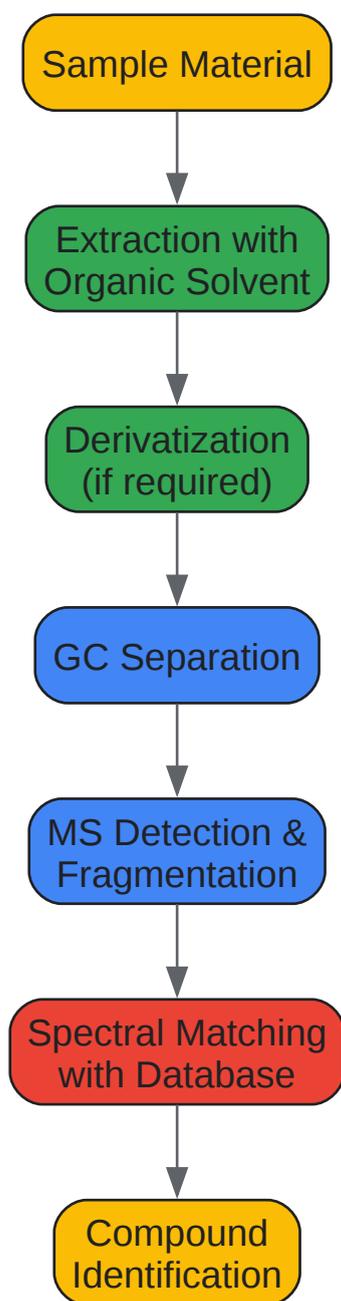
Sample Matrix	Context of Identification	Reported Data	Source / Citation
Astraeus asiaticus Mushroom	Component in a bioactive fraction (F12) of ethyl acetate extract [1]	Identified as one of six main compounds [1]	<i>Scientific Reports</i> (2025)
Ziziphi Spinosae Semen (Jujube Seed)	A fatty acid detected among 66 potential biomarkers [2]	Identified via untargeted metabolomics [2]	<i>Foods</i> (2025)
Natural Musk (NM)	An alcohol-soluble compound identified in composition analysis [3]	1 of 25 alcohol-soluble compounds found in NM [3]	<i>Scientific Reports</i> (2025)

Experimental Methodologies for Compound Analysis

The studies identifying **9,12-Octadecadienal** used robust, standard analytical techniques. Here are the key experimental protocols:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This was the primary technique used for identifying **9,12-Octadecadienal** in both the mushroom and jujube seed studies [2] [1]. The general workflow involves extracting compounds from the sample, separating them in the GC column, and then identifying them by comparing their mass spectra to a reference library (like the NIST database).
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** This technique was used in the analysis of natural musk to identify alcohol-soluble compounds, a category which includes **9,12-Octadecadienal** [3]. LC-MS is suitable for a broad range of compounds with different polarities.

The following diagram illustrates the typical GC-MS workflow used in these analyses for identifying compounds like **9,12-Octadecadienal**.



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References

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2. Analysis of Components in Ziziphi Spinosae Semen Before ... [mdpi.com]
3. Comparative physicochemical properties and anti ... [pmc.ncbi.nlm.nih.gov]

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